

Technical Support Center: 4-Methylgramine In Vivo Optimization

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Compound of Interest

Compound Name: 4-methylgramine

CAS No.: 164119-81-7

Cat. No.: B063323

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Topic: Dosage and Formulation Strategy for Animal Studies Audience: Senior Researchers & Drug Development Scientists Status: Active Support Guide

Executive Summary: The Analog Bridge

You are likely working with **4-methylgramine** (4-MG) to exploit its structural variance from the parent compound, Gramine (N,N-dimethyl-1H-indole-3-methanamine). While Gramine has established in vivo profiles (anti-inflammatory, antiviral, and weak 5-HT antagonism), 4-MG is less characterized in literature.

Crucial Distinction: Do not confuse **4-methylgramine** with 4-methylimidazole (4-MI). 4-MI is a toxic fermentation byproduct with known carcinogenicity in mice/rats. 4-MG is an indole alkaloid.

This guide uses Structural Activity Relationship (SAR) principles to bridge the data gap, using Gramine as the "Anchor Compound" to optimize your 4-MG protocols.

Module 1: Formulation & Solubility (The "Hardware")

User Question: "I'm observing precipitation of **4-methylgramine** in my standard saline vehicle. How do I stabilize this for IP injection?"

Technical Insight: Indole alkaloids like 4-MG are lipophilic bases. The addition of the methyl group at the C4 position increases the LogP (lipophilicity) compared to Gramine, making aqueous solubility the primary hurdle. Standard saline will almost certainly cause precipitation, leading to erratic absorption and emboli risk.

Troubleshooting Protocol: Vehicle Selection

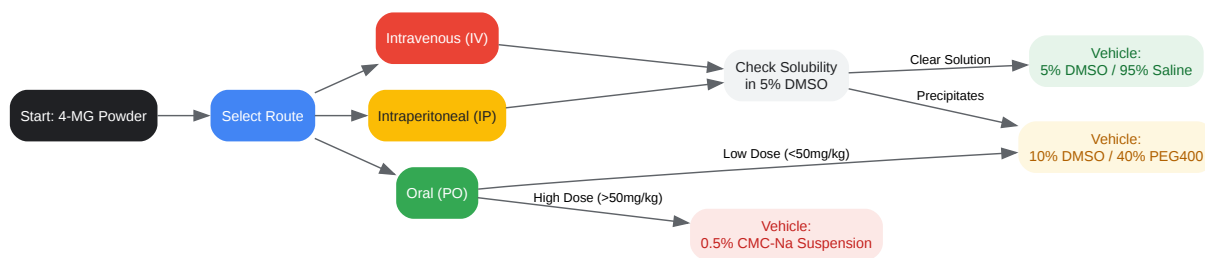
Do not use 100% DMSO; it causes local tissue necrosis and hemolysis. Use the following "Solubility Ladder" to find the mildest effective vehicle.

Table 1: Recommended Vehicle Systems for **4-Methylgramine**

Vehicle Class	Composition (v/v)	Route Compatibility	Notes
Tier 1 (Mild)	5% DMSO + 5% Tween 80 + 90% Saline	IP, IV (Slow)	Best for doses < 10 mg/kg.
Tier 2 (Standard)	10% DMSO + 40% PEG400 + 50% Saline	IP, PO	Gold standard for indole alkaloids. Dissolve in DMSO first.
Tier 3 (Suspension)	0.5% CMC-Na (Carboxymethylcellulose)	PO (Oral Gavage)	Do not filter. Homogeneity depends on particle size.
Tier 4 (Lipid)	Corn Oil or Sesame Oil	PO, IP (Depot effect)	Slow release. Avoid for PK studies requiring Tmax precision.

Visual Workflow: Formulation Decision Tree

Use this logic flow to determine your formulation strategy based on your route of administration.



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Caption: Decision tree for selecting the optimal vehicle based on administration route and solubility observations.

Module 2: Dosage Optimization (The "Software")

User Question: "There is no LD50 data for **4-methylgramine**. What is my starting dose for a mouse efficacy study?"

Technical Insight: When specific toxicity data is absent, we rely on Read-Across Toxicology from the parent compound (Gramine) and adjust for the "Methyl Effect."

- Gramine Baseline: Effective in rats at 25–55 mg/kg (PO) for renal fibrosis [1].
- The Methyl Effect: Methylation at C4 often increases affinity for 5-HT (serotonin) receptors compared to the parent indole. This suggests 4-MG may be more potent or have a distinct CNS side-effect profile (serotonin syndrome) compared to Gramine.

Protocol: The "Rule of 3" Dose Escalation

Do not jump to the 50 mg/kg Gramine dose. Use a logarithmic escalation to identify the No-Observed-Adverse-Effect Level (NOAEL).

Step-by-Step Protocol:

- Pilot Study (n=3 mice/group):

- Low Dose: 3 mg/kg (Assess for hypersensitivity).
- Mid Dose: 10 mg/kg (Likely therapeutic window start).
- High Dose: 30 mg/kg (Assess for serotonergic toxicity).
- Observation Window:
 - Monitor for 0–4 hours post-injection.
 - Stop Criteria: If animals exhibit "wet dog shakes," hind limb abduction, or tremors, you have hit the serotonergic ceiling. Reduce dose by 50%.
- Efficacy Phase:
 - Once safety is established at 30 mg/kg, you may push to 60 mg/kg only if using the PO route (due to first-pass metabolism reducing systemic exposure).

Table 2: Dosage Translation (Rat to Mouse) Calculated using Body Surface Area (BSA) normalization factors (Rat Km=6, Mouse Km=3) [2].

Target Species	Rat Dose (Reference)	Equivalent Mouse Dose (HED)	Recommended 4-MG Start Dose
Rat	25 mg/kg (Gramine)	-	10 mg/kg
Mouse	-	~50 mg/kg	20 mg/kg (Conservative start)

Module 3: Mechanism & Troubleshooting (FAQs)

Q1: My animals are showing unexpected sedation. Is this off-target toxicity? A: Likely, yes. Gramine derivatives interact with adrenergic and serotonergic systems.

- Cause: High doses of indole alkaloids can act as CNS depressants or weak 5-HT antagonists depending on the specific receptor profile.

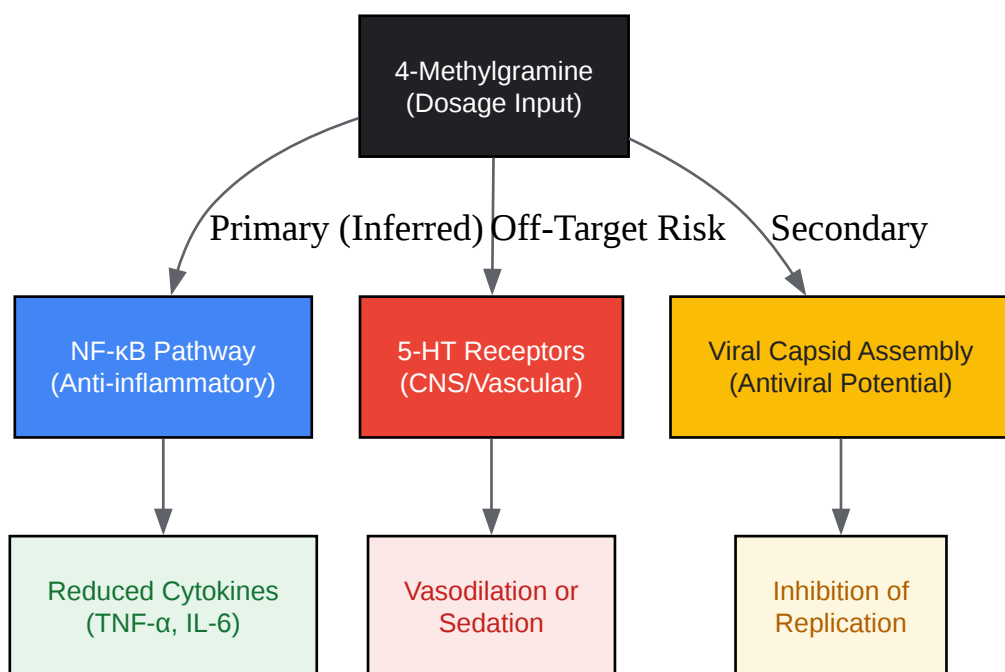
- Fix: Switch route from IP to PO to slow the Cmax (peak plasma concentration). High Cmax often drives acute CNS side effects.

Q2: Can I use the same dose for chronic studies (21 days) as my acute study? A: No. Indole alkaloids can induce hepatic enzymes (CYP450) or accumulate in lipid tissues due to high LogP.

- Protocol: For chronic studies, reduce the acute "Safe High Dose" by 30-50%. If 30 mg/kg was safe acutely, use 15-20 mg/kg for chronic dosing to avoid cumulative toxicity.

Visual Workflow: Mechanism of Action Hypotheses

Understanding why you are dosing is as important as how.^[1] This diagram outlines the potential pathways 4-MG modulates based on Gramine literature.



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Caption: Potential pharmacological targets of 4-MG based on Gramine analog data. Note the off-target risk at 5-HT receptors.

References

- Zhang, J., et al. (2023).[2] "Recent Developments of Gramine: Chemistry and Biological Activity." [2][3][4][5] *Molecules*, 28(15), 5763.
 - Context: Establishes Gramine dosage baselines (25-55 mg/kg) and vehicle usage (DMSO/PEG) for biological activity.
- Nair, A. B., & Jacob, S. (2016). "A simple practice guide for dose conversion between animals and human." *Journal of Basic and Clinical Pharmacy*, 7(2), 27–31.
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 - Context: Cited to explicitly differentiate the toxic 4-MI
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Context: Detailed chemical properties of the gramine scaffold supporting solubility and stability claims.

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